Technical Support Center: Diethyltin Diiodide Purification

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Compound of Interest

Compound Name:	*Diethyltin diiodide*
CAS No.:	*2767-55-7*
Cat. No.:	*B15345486*

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Topic: Purification of **Diethyltin Diiodide** (

) from Reaction Mixtures Ticket ID: #Sn-Et-I2-PUR-001 Assigned Specialist: Dr. Aris Thorne, Senior Application Scientist Date: February 05, 2026[1]

Executive Summary & Critical Safety Notice

User Status: You have likely synthesized **diethyltin diiodide** via the direct reaction of Ethyl Iodide (

) and Tin (

), or via redistribution.[1] Your crude product is likely a dark, oily, or semi-solid mixture.[1]

The Problem: The crude mixture contains unreacted tin, monoethyltin triiodide (

), and the highly toxic triethyltin iodide (

).[1] The latter was the causative agent in the historical "Stalinon" tragedy; therefore, absolute separation is not just a purity issue—it is a safety imperative.[1]

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Physical Target:

- Target Compound: **Diethyltin Diiodide** (

)[1]
- Appearance: White to pale yellow crystalline solid (Pure).[1]
- Melting Point: 44–45°C.
- Boiling Point: Decomposes at atmospheric pressure.

  150–160°C at high vacuum (<10 mmHg).

Diagnostic Module: Assess Your Crude

Before selecting a protocol, perform this rapid triage on your reaction mixture.

Observation	Diagnosis	Recommended Action
Dark Brown Liquid	High free iodine ( ) content.[1]	Wash with aqueous (thiosulfate) before purification.
Slushy / Semi-Solid	Mixture of (solid) and (liquid).	Proceed to Protocol A (Recrystallization).
White Precipitate	Hydrolysis has occurred (Tin oxides formed).	Filter solids; dry organic phase with .
MP < 40°C	Significant depression due to impurities.	Recrystallization required (Do not distill yet).

Purification Protocols

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Protocol A: Low-Temperature Recrystallization (The Gold Standard)

Best for: Removing liquid impurities (

) and obtaining high-purity crystals.[1]

Mechanistic Insight:

has a low melting point (44°C). Standard room-temperature crystallization often fails because the compound "oils out."[1] We utilize a non-polar solvent to exploit the lipophilic nature of the tri-alkyl impurities while forcing the di-iodide to lattice at low temps.[1]

Reagents:

- Solvent: Dry n-Hexane or Petroleum Ether (40-60°C).[1]
- Note: Avoid ethanol if possible; while soluble, it increases the risk of solvolysis and makes drying difficult.

Step-by-Step Workflow:

- Dissolution:
  - Place crude solid in a flask equipped with a reflux condenser.
  - Add minimum boiling n-Hexane (approx. 2-3 mL per gram of crude).[1]
  - Heat gently until dissolved. Do not overheat (BP of Hexane is 69°C;

    melts at 45°C). You are essentially melting the product into the solvent.
- Filtration (Hot):
  - If unreacted Tin metal or oxides are present, filter rapidly through a pre-warmed glass frit or fluted filter paper.
  - Tip: Keep the funnel hot to prevent premature crystallization.

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- Controlled Cooling (The Critical Step):
  - Allow the filtrate to cool to room temperature.
  - Transfer to -20°C Freezer: Because the MP is so low, you must drive the equilibrium hard. [1] Leave for 12–24 hours.
- Harvesting:
  - Cold filtration (use a chilled Buchner funnel).
  - Wash quickly with cold (-20°C) Hexane.[1]
  - Vacuum Dry: Use a desiccator (no heat) to remove solvent traces.

Protocol B: High-Vacuum Distillation

Best for: Large scale "gross" purification or separating from non-volatile residues.[1]

Warning:

decomposes near its atmospheric boiling point. You must use high vacuum.

Parameters:

- Pressure: < 5 mmHg (Oil pump required; water aspirator is insufficient).
- Bath Temperature: Do not exceed 180°C.

Workflow:

- Set up a short-path distillation apparatus.
- Insulate the column vigorously (the vapor is heavy and condenses easily).
- Fraction 1 (Forerun): Collect up to 100°C (at 5 mmHg). This contains

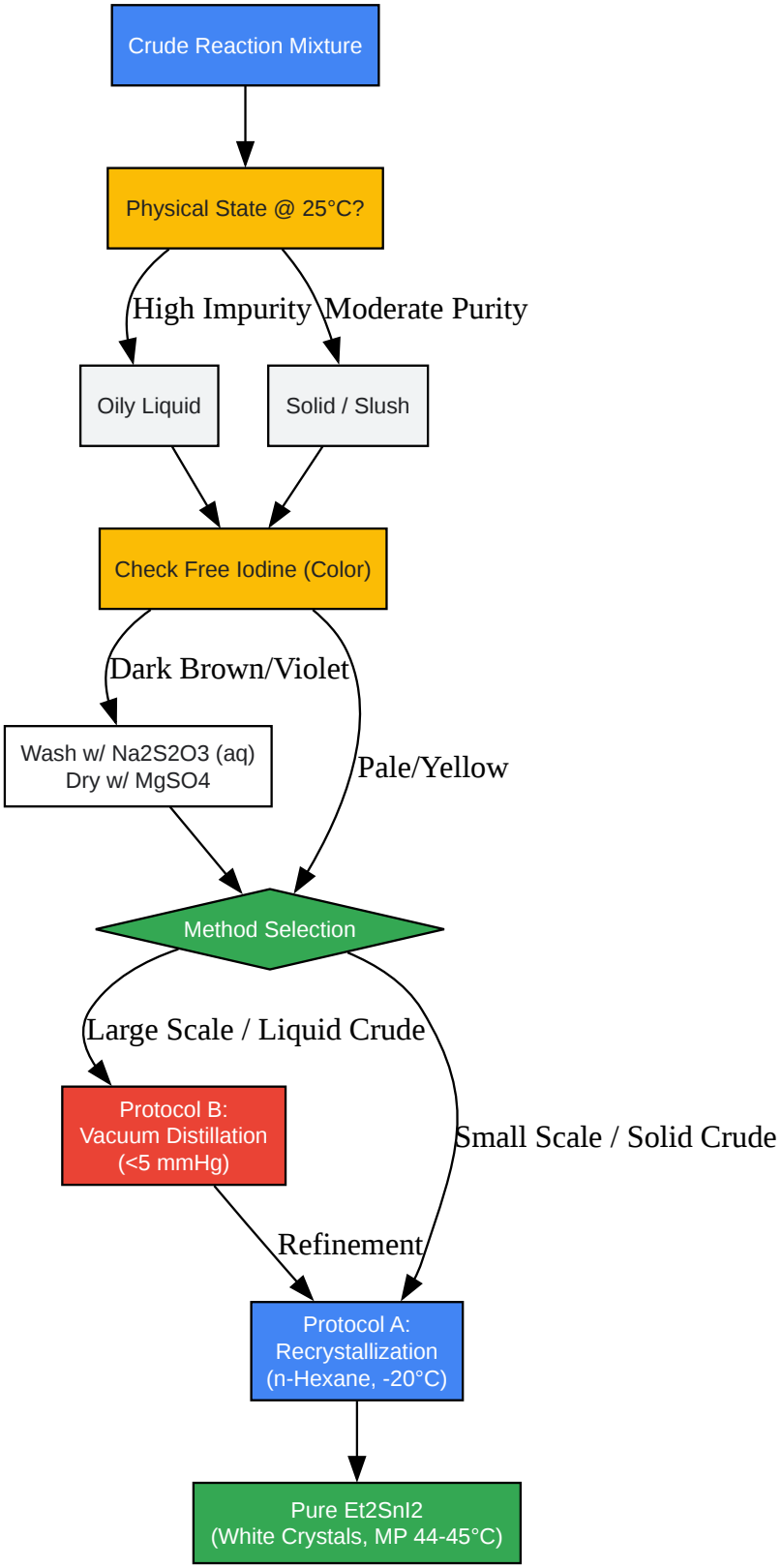
  (liquid) and residual solvent.[1]
- Fraction 2 (Main Cut): Collect the fraction distilling at 155–165°C (at 2-5 mmHg).

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- Note: This fraction may solidify in the condenser. Use a heat gun gently to keep the path clear, or use an air-cooled condenser.[1]

Workflow Decision Matrix

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Figure 1: Decision matrix for selecting the appropriate purification route based on the physical state and crude quality of the reaction mixture.

Troubleshooting & FAQs

Q: My product turned into a liquid oil after filtration and won't crystallize. A: This is "oiling out," common with low-melting solids.[1]

- Cause: The solution is too concentrated or cooled too fast.
- Fix: Re-heat to dissolve the oil. Add a seed crystal (if available) or scratch the glass surface. [1] Cool very slowly to room temperature before moving to the freezer.

Q: The crystals are yellow/orange instead of white. A: This indicates trapped free iodine or traces of

.

- Fix: Wash the crystals with cold pentane. If the color persists, redissolve in hexane and wash the organic phase with a dilute sodium thiosulfate solution, dry, and recrystallize.[1]

Q: I suspect Triethyltin Iodide (

) contamination. How do I confirm? A: Use

NMR.

- Chemical Shift:

  -40 to -50 ppm (solvent dependent).[1]
- Chemical Shift:

  +30 to +40 ppm.
- Safety: If

  is present, handle all waste as acutely toxic.[1]

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Q: Can I use Ethanol for recrystallization? A: Historical literature mentions it, but we advise against it.[1] Ethanol can coordinate with the tin center or promote solvolysis, leading to ethoxide impurities (

).[1] Hexane is chemically inert toward the Sn-I bond.[1]

References

- Frankland, E. (1849).[2] "On the Isolation of the Organic Radicals." Journal of the Chemical Society, 2, 263.[1] (Foundational synthesis of **diethyltin diiodide**).
- Poller, R. C. (1970). The Chemistry of Organotin Compounds. New York: Academic Press.
- World Health Organization (WHO). (1980). Tin and Organotin Compounds: A Preliminary Review. Environmental Health Criteria 15. Link (Toxicology and the Stalinon incident details).
- PubChem. (2025).[3] **Diethyltin Diiodide** - Compound Summary. National Library of Medicine. Link (Physical properties and safety data).[1]
- BenchChem. (2025). **Diethyltin Diiodide** Synthesis and Properties. Link (Modern synthesis protocols).[1]

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Sources

- 1. JPH029890A - Method for removing organotin compound - Google Patents [patents.google.com]
- 2. Organotin chemistry - Wikipedia [en.wikipedia.org]
- 3. Diethyltin diiodide | C4H10I2Sn | CID 76000 - PubChem [pubchem.ncbi.nlm.nih.gov]
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